Strontium Phosphide as a Reagent in Inorganic Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name:	*STRONTIUM PHOSPHIDE*
CAS No.:	*12504-16-4*
Cat. No.:	*B1143653*

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This document provides detailed application notes and protocols for the use of **strontium phosphide** (Sr_3P_2) as a reagent in inorganic synthesis. The primary application highlighted is its role as a precursor for the in-situ generation of phosphine (PH_3) gas, a valuable reagent in the synthesis of various inorganic compounds.

Properties of **Strontium Phosphide**

Strontium phosphide is a black crystalline solid with the chemical formula Sr_3P_2.[1] It is a highly reactive inorganic compound that serves as a potent phosphorus source.[1][2] Key physical and chemical properties are summarized in the table below.

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Property	Value	Reference
Chemical Formula	Sr_3P_2	[1]
Molar Mass	324.81 g/mol	[2]
Appearance	Black crystalline material	[1]
Reactivity with Water	Decomposes to release phosphine (PH_3) gas.	[1]
Reactivity with Acids	Reacts with acids to release phosphine (PH_3) gas.	[1]
Primary Hazard	Highly toxic and flammable phosphine gas is evolved upon contact with moisture.	[2]

Applications in Inorganic Synthesis

The principal application of **strontium phosphide** in inorganic synthesis is as a convenient and solid source for the generation of phosphine gas. Phosphine is a crucial precursor in the synthesis of a variety of inorganic materials, including:

- Metal Phosphides: Phosphine gas can be reacted with metal precursors to synthesize binary and ternary metal phosphides. These materials have applications in catalysis, electronics, and energy storage.
- Semiconductors: Phosphine is a key phosphorus source in the synthesis of III-V semiconductors such as gallium phosphide (GaP) and indium phosphide (InP), which are vital components in optoelectronic devices.
- Nanomaterials: The controlled generation of phosphine is utilized in the synthesis of metal phosphide nanoparticles and quantum dots.

While direct solid-state reactions involving **strontium phosphide** with other inorganic precursors are not widely documented in publicly available literature, its utility as a phosphine generator is a well-established and critical application.

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Experimental Protocols

For researchers who may need to synthesize **strontium phosphide** in the laboratory, two primary methods are reported:

- High-Temperature Reaction of Strontium and Red Phosphorus: This method involves the direct reaction of strontium metal with red phosphorus at elevated temperatures.[1]
  - Reaction: $6Sr + P_4 \rightarrow 2Sr_3P_2$
- Carbothermal Reduction of Strontium Phosphate: This industrial method involves heating strontium phosphate with carbon in an arc furnace.[1]
  - Reaction: $Sr_3(PO_4)_2 + 8C \rightarrow Sr_3P_2 + 8CO$

This protocol details the generation of phosphine gas from the reaction of **strontium phosphide** with water. This method allows for the controlled production of phosphine for immediate use in a subsequent synthetic step.

Safety Precautions:

- Toxicity: Phosphine gas is extremely toxic and has a low odor threshold. All manipulations must be performed in a well-ventilated fume hood.
- Flammability: Phosphine is spontaneously flammable in air. The reaction apparatus should be purged with an inert gas (e.g., argon or nitrogen) before and during the reaction.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, flame-resistant lab coat, and gloves. A calibrated phosphine gas detector should be in use.

Materials and Equipment:

- **Strontium phosphide** (Sr_3P_2)
- Deionized, deoxygenated water
- Inert gas (Argon or Nitrogen) with a regulator and tubing

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- Three-neck round-bottom flask
- Dropping funnel
- Gas outlet adapter connected to a bubbler and the reaction vessel for the subsequent synthesis
- Magnetic stirrer and stir bar
- Schlenk line or similar inert atmosphere setup

Procedure:

- Apparatus Setup: Assemble the three-neck flask with the dropping funnel, a gas inlet for the inert gas, and the gas outlet. Ensure all joints are well-sealed. The entire apparatus should be placed in a fume hood.
- Inert Atmosphere: Purge the entire system with an inert gas for at least 30 minutes to remove all oxygen. Maintain a positive pressure of the inert gas throughout the experiment.
- Reactant Loading: Under a counterflow of inert gas, carefully add a pre-weighed amount of **strontium phosphide** to the round-bottom flask.
- Water Addition: Fill the dropping funnel with deoxygenated water.
- Reaction Initiation: With gentle stirring, slowly add the water from the dropping funnel to the **strontium phosphide**. The rate of addition will control the rate of phosphine evolution. The reaction is exothermic.
    - Reaction: Sr_3P_2 (s) + $6H_2O$ (l) → $3Sr(OH)_2$ (aq) + $2PH_3$ (g)
- Gas Transfer: The generated phosphine gas, carried by the inert gas stream, is directed through the gas outlet to the subsequent reaction vessel.
- Reaction Completion and Quenching: Once the desired amount of phosphine has been generated, stop the addition of water. Continue to purge the system with inert gas to ensure all phosphine is transferred. Any unreacted **strontium phosphide** and the strontium

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hydroxide byproduct should be carefully quenched and disposed of according to institutional safety guidelines.

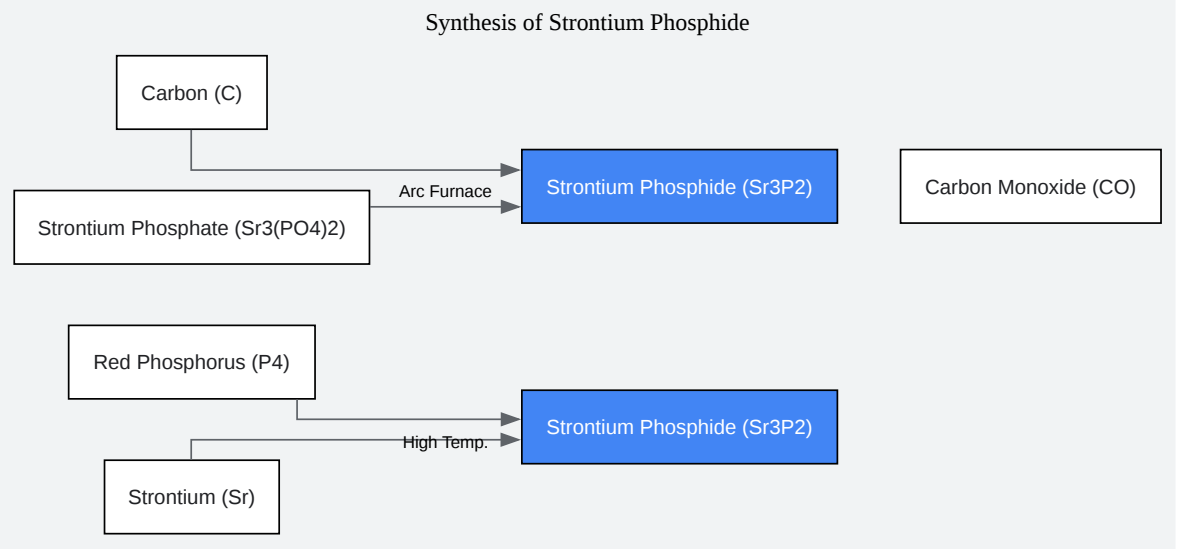
Quantitative Data:

The stoichiometry of the reaction provides a theoretical yield of phosphine.

Reactant	Molar Mass (g/mol)	Moles (from 1g Sr_3P_2)	Product	Molar Mass (g/mol)	Moles Produced
Strontium Phosphide (Sr_3P_2)	324.81	0.00308	Phosphine (PH_3)	34.00	0.00616

Note: The actual yield may be lower due to experimental conditions and potential impurities.

Visualizations



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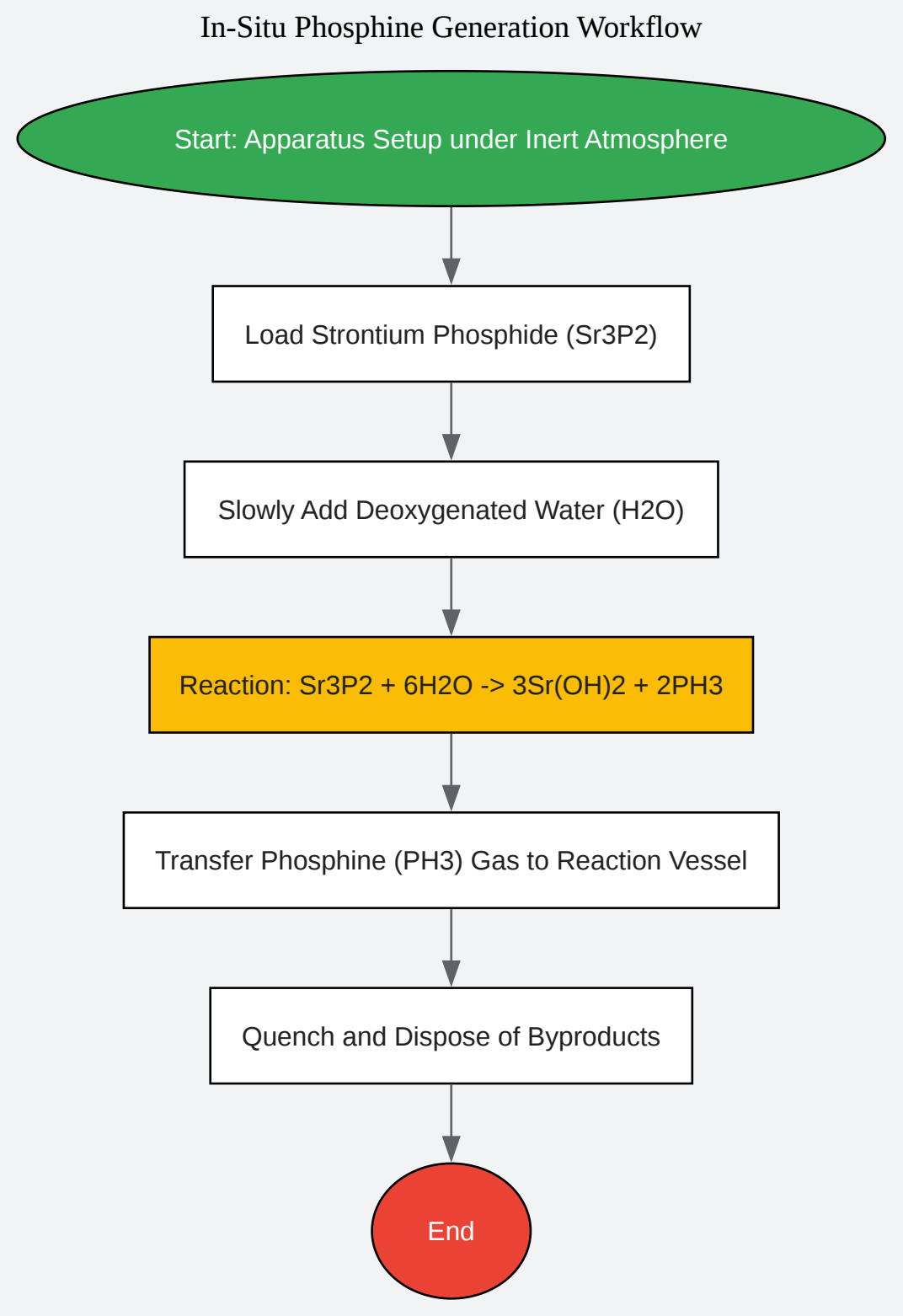
Synthesis routes for **Strontium Phosphide**.



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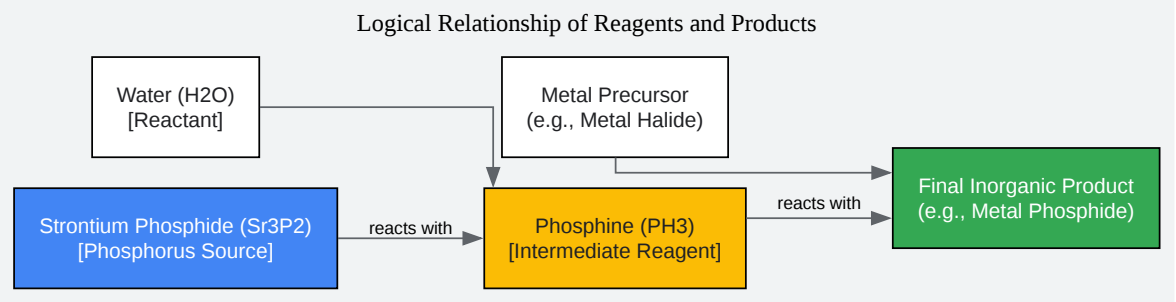
Experimental workflow for phosphine generation.



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References

- 1. Strontium phosphide - Wikipedia [en.wikipedia.org]
- 2. Strontium Phosphide | Sr3P2 | CID 166710 - PubChem [pubchem.ncbi.nlm.nih.gov]
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